

Comparative Analysis: Berkeleylactone F vs. Berkeleylactone A Bioactivity[1][2]

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Compound of Interest

Compound Name: Berkeleylactone F

Cat. No.: B10818917

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Executive Summary

Berkeleylactone A and **Berkeleylactone F** are 16-membered macrolide polyketides isolated from the co-culture of extremophilic fungi *Penicillium fuscum* and *Penicillium camembertii/clavigerum*, originally sourced from the Berkeley Pit Lake.

While they share a macrolactone core, their bioactivity profiles diverge significantly due to specific structural motifs. Berkeleylactone A is the primary bioactive lead, exhibiting potent antibiotic activity (MIC 1–2 µg/mL against MRSA) and significant cytotoxicity (85% inhibition of K-562 leukemia cells).[1] It operates via a unique "prodrug" mechanism involving a retro-Michael reaction.[1][2]

In contrast, **Berkeleylactone F** is a structural analogue that lacks the critical ketone and side-chain features required for this activation. Consequently, it displays significantly reduced potency across antibiotic and enzymatic assays, serving primarily as a negative control or SAR (Structure-Activity Relationship) benchmark in drug development studies.

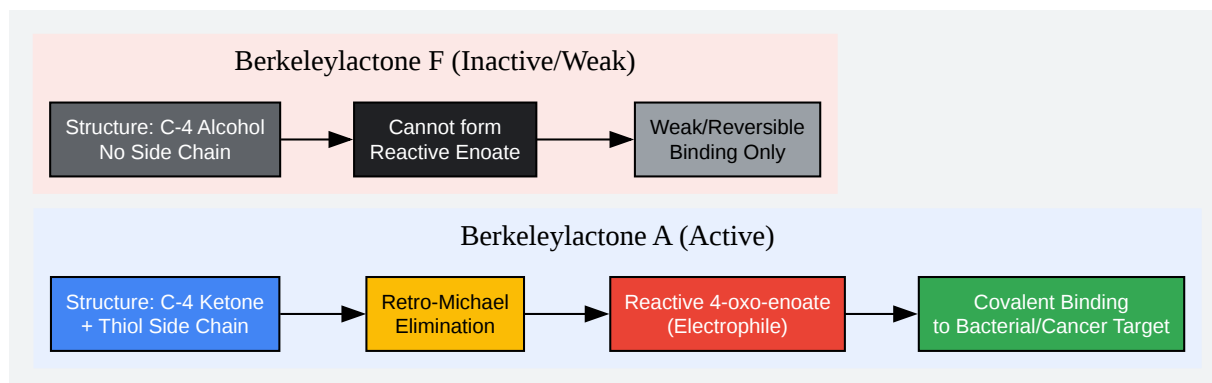
Feature	Berkeleylactone A	Berkeleylactone F
Primary Class	Antibiotic / Cytotoxic Agent	Minor Metabolite / Analogue
Key Structural Feature	C-4 Ketone + Thiol-Side Chain	C-4 Alcohol (Lacks Ketone/Side Chain)
Antibiotic Potency (MRSA)	High (MIC 1–2 µg/mL)	Low (Inactive or High MIC)
Cytotoxicity	High (85% inhib.[1] K-562)	Low/Moderate (38% inhib.[1] CCRF-CEM)
MMP-3 Inhibition	IC50 ≈ 100 µM	IC50 ≈ 150 µM

Chemical & Structural Basis of Activity

The divergence in bioactivity is strictly mechanistic, driven by the presence of a Michael acceptor system.

Structural Comparison

- Berkeleylactone A** (C₁₉H₃₂O₇S): Contains a conjugated ketone system masked by a sulfur-containing side chain (often a mercaptolactic acid derivative).[1] This structure acts as a "prodrug." Under physiological conditions, it undergoes a retro-Michael reaction, eliminating the side chain to generate a highly reactive -unsaturated ketone (4-oxo-enoate). This electrophile covalently binds to cellular targets.[1]
- Berkeleylactone F** (C₁₆H₂₈O₅): Features a hydroxyl group at the C-4 position instead of a ketone and lacks the sulfur-containing side chain.[3][1] Without the ketone, it cannot form the reactive enoate species, rendering it chemically inert toward the targets that Type A alkylates.



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Figure 1: Mechanistic divergence.[1] Berkeleylactone A acts as a prodrug activated by elimination; **Berkeleylactone F** lacks the structural trigger for this activation.

Comparative Bioactivity Profile

Antibiotic Activity

Berkeleylactone A is defined by its potency against Gram-positive pathogens, including multidrug-resistant strains.[4][1][5][6] **Berkeleylactone F** shows negligible activity in comparison, highlighting the necessity of the ketone/side-chain motif.

Key Data Points:

- **Berkeleylactone A:**
 - MRSA: MIC 1–2 µg/mL.[4][1][2][7][8][9][10]
 - Bacillus anthracis: MIC 1–2 µg/mL.[4][1][2][7][8][9][10]
 - Candida albicans: MIC 1–2 µg/mL.[4][1][2][7][8][9][10]
 - Mechanism:[1][7][6][9][11] Does not inhibit protein synthesis (unlike erythromycin).[1] Likely disrupts biofilm formation or targets specific thiol-enzymes via alkylation.[1]
- **Berkeleylactone F:**

- Displays weak to no activity at comparable concentrations.[1]
- Used as a negative control to validate the specific activity of Type A.

Cytotoxicity (Cancer Cell Lines)

Both compounds were screened against the NCI-60 human tumor cell line panel.[1]

- **Berkeleylactone A:**
 - K-562 (Leukemia): 85% growth inhibition at 10 μ M.[1][7]
 - RPMI-8226: 2.4% lethality.[1][7]
- **Berkeleylactone F:**
 - CCRF-CEM (Leukemia): 38% growth inhibition at 10 μ M.[1]
 - K-562: < 10% inhibition (Inactive).[1]

Interpretation: Berkeleylactone A is a broad-spectrum cytotoxic agent.[1] **Berkeleylactone F** shows minor, selective inhibition of CCRF-CEM cells but lacks the potency to be a viable lead without structural modification.

Enzyme Inhibition (MMP-3)

The isolation of these compounds was originally guided by Matrix Metalloproteinase-3 (MMP-3) inhibition assays, intended to find anti-metastatic agents.[3][1]

- Berkeleylactone A: IC₅₀ = 100 μ M.[7]
- **Berkeleylactone F:** IC₅₀ = 150 μ M.[1]
- Conclusion: Both are weak inhibitors of MMP-3 (standard inhibitors typically operate in the nanomolar range).[1] The discovery of their antibiotic potency was a serendipitous result of this screening, proving far more significant than their MMP-3 activity.

Experimental Protocols

To replicate the bioactivity data, the following validated protocols are recommended.

MMP-3 Inhibition Assay (Fluorometric)

Objective: Quantify the IC₅₀ of Berkeleylactones against MMP-3.

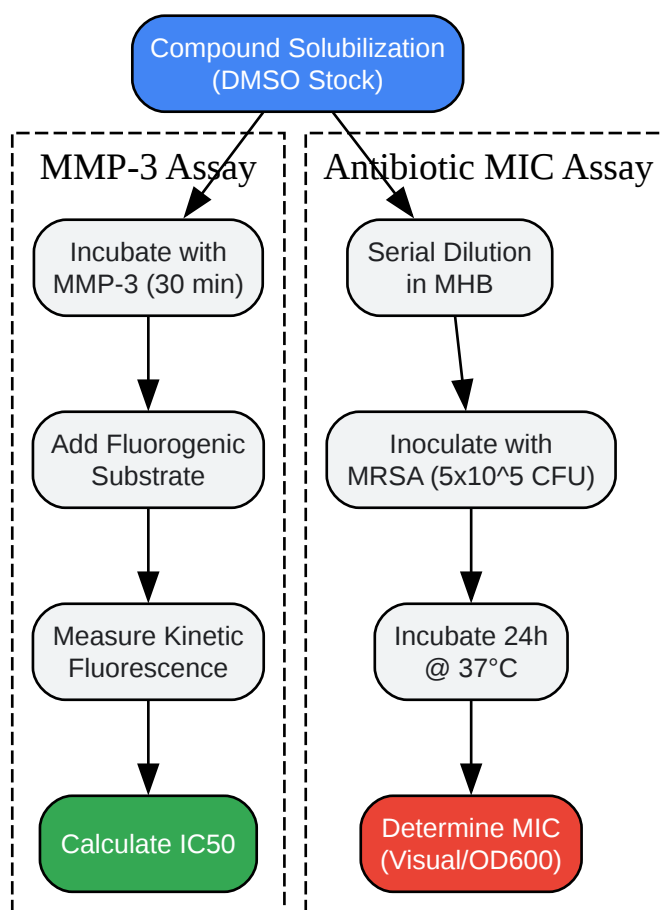
- Reagent Preparation:
 - Buffer: 50 mM Tris-HCl (pH 7.5), 10 mM CaCl₂, 150 mM NaCl, 0.05% Brij-35.[\[1\]](#)
 - Substrate: Mca-RPPGFSAFK(Dnp)-OH (Fluorogenic peptide).[\[1\]](#)
 - Enzyme: Recombinant Human MMP-3 (catalytic domain).[\[1\]](#)
- Workflow:
 - Dissolve Berkeleylactone A and F in DMSO (Stock 10 mM).
 - Dilute compounds in Buffer to final concentrations (0.1 – 200 µM). Keep DMSO < 1%.[\[1\]](#)
 - Add 10 ng of MMP-3 enzyme to each well of a black 96-well plate.
 - Incubate compound and enzyme for 30 mins at 37°C.
 - Initiate reaction by adding Substrate (Final conc. 10 µM).[\[1\]](#)
- Measurement:
 - Monitor fluorescence (Ex/Em = 328/393 nm) kinetically for 20 minutes.
 - Calculate slope (V_{max}) and determine % Inhibition relative to DMSO control.[\[1\]](#)

Antibiotic Susceptibility (Broth Microdilution)

Objective: Determine Minimum Inhibitory Concentration (MIC) against MRSA.

- Culture Prep: Grow *S. aureus* (MRSA strain) in Mueller-Hinton Broth (MHB) to mid-log phase (OD₆₀₀ ≈ 0.5). Dilute to ~5 x 10⁵ CFU/mL.[\[1\]](#)

- Plate Setup:
 - Use a sterile 96-well plate.[\[1\]](#)
 - Add 100 μ L of MHB containing serial dilutions of Berkeleylactone A/F (Range: 64 μ g/mL down to 0.125 μ g/mL).
 - Add 100 μ L of bacterial suspension to each well.[\[1\]](#)
- Controls:
 - Positive Control: Vancomycin.[\[1\]](#)
 - Negative Control: Sterile MHB + DMSO.[\[1\]](#)
- Incubation: 18–24 hours at 37°C.
- Readout: The MIC is the lowest concentration showing no visible growth (turbidity).[\[1\]](#)
Confirm by OD600 reading.



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Figure 2: Parallel workflow for enzymatic and cellular validation of Berkeleylactones.

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